

2-Methylbenzyl chloride synthesis and purification methods

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Compound of Interest

Compound Name: 2-Methylbenzyl chloride

Cat. No.: B047538

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An In-depth Technical Guide to the Synthesis and Purification of **2-Methylbenzyl Chloride**

Introduction

2-Methylbenzyl chloride, also known as α -chloro-o-xylene, is a halogenated aromatic hydrocarbon with the molecular formula C_8H_9Cl (CAS No: 552-45-4).[1] It presents as a colorless to pale yellow liquid with a pungent odor.[2][3] This compound is a highly versatile and crucial intermediate in organic synthesis. Its primary utility lies in the introduction of the 2-methylbenzyl group into various molecular frameworks through nucleophilic substitution reactions.[1][4] This reactivity makes it an invaluable building block in the production of active pharmaceutical ingredients (APIs), agrochemicals such as pesticides and fungicides, and other fine chemicals like dyes.[1][5]

This technical guide provides a comprehensive overview of the principal synthesis routes and purification methodologies for **2-methylbenzyl chloride**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-methylbenzyl chloride** is presented below.

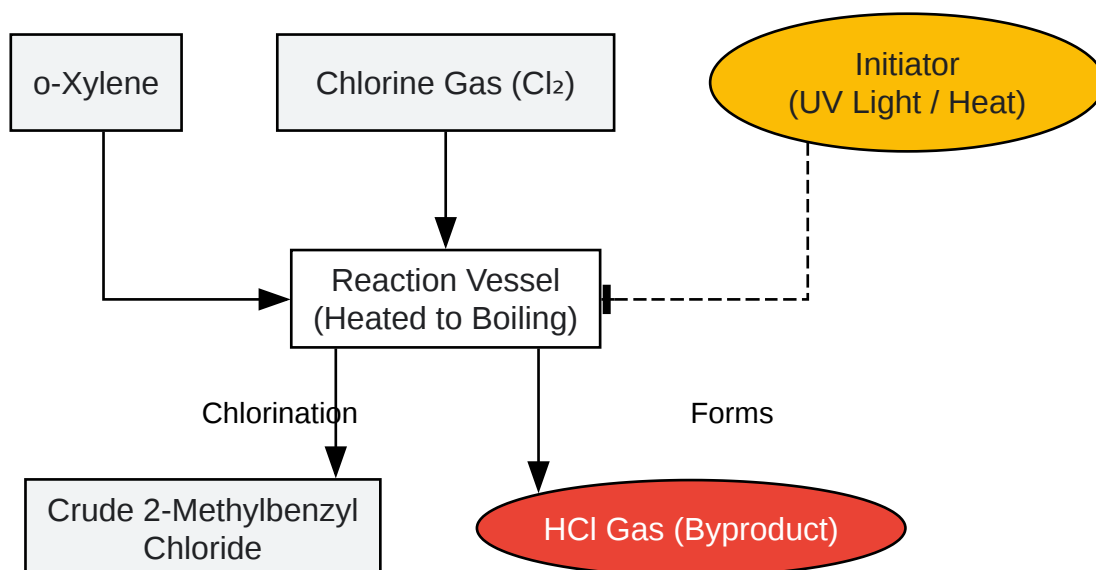
Property	Value	References
Molecular Formula	C ₈ H ₉ Cl	[2][6]
Molar Mass	140.61 g/mol	[6]
Appearance	Colorless to pale-yellow liquid	[1][3]
Boiling Point	197-199 °C (at atmospheric pressure)	[2][7][8]
91 °C (at 18 mmHg)	[7]	
Density	1.063 g/mL (at 25 °C)	[2][8]
Refractive Index (n ²⁰ /D)	1.541	[2][8]
Solubility	Insoluble in water; miscible with ethanol and ether	[1][6]

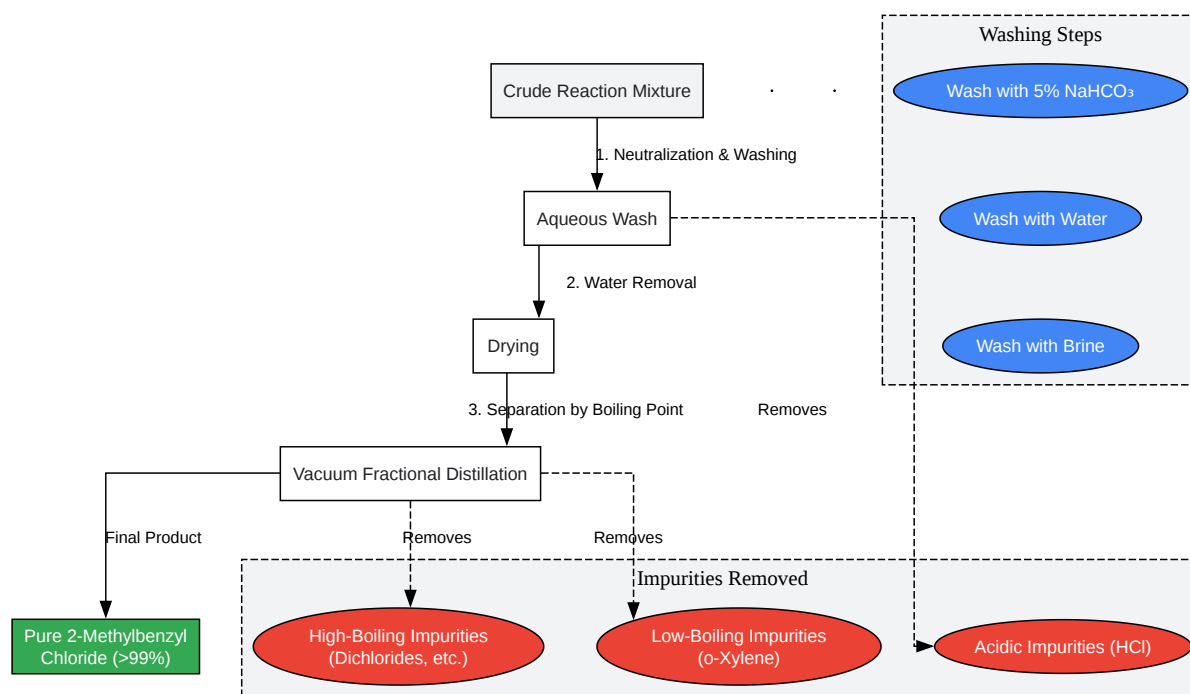
Synthesis of 2-Methylbenzyl Chloride

The most prevalent industrial method for synthesizing **2-methylbenzyl chloride** is the side-chain chlorination of o-xylene. An alternative, though less common, route involves the chlorination of 2-methylbenzyl alcohol.

Method 1: Free-Radical Side-Chain Chlorination of o-Xylene

This method involves the reaction of o-xylene with chlorine gas under free-radical conditions. The reaction is typically initiated by ultraviolet (UV) light or a chemical free-radical initiator.[7][9] It is crucial to avoid conditions that favor electrophilic aromatic substitution (ring chlorination), such as the presence of Lewis acids.[9]





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